

Application Note: Recrystallization and Purification of Bis(2-hydroxyethyl)ammonium Nitrate (HEAN)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ethanol, 2-amino-, nitrate (1:1)*

CAS No.: 20748-72-5

Cat. No.: B8703875

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Introduction

Bis(2-hydroxyethyl)ammonium nitrate (HEAN), also known as monoethanolamine nitrate, is an organic salt with emerging applications in various chemical fields. The purity of HEAN is critical for its performance, and recrystallization is a fundamental technique for its purification. This application note provides a detailed protocol for the recrystallization and purification of HEAN, designed for researchers, scientists, and professionals in drug development and chemical synthesis. The methodology is grounded in the principles of solubility and crystal growth, offering a robust procedure for achieving high-purity HEAN.

The Principle of Recrystallization

Recrystallization is a purification technique for solid compounds. It relies on the differential solubility of a compound in a given solvent at different temperatures. The process involves dissolving the impure solid in a suitable solvent at an elevated temperature to create a saturated or near-saturated solution. As the solution cools, the solubility of the compound decreases, leading to the formation of crystals. The impurities, which are present in smaller

amounts, remain in the solution. The purified crystals can then be isolated by filtration. For compounds that are highly soluble in a solvent even at low temperatures, a mixed-solvent or anti-solvent recrystallization approach may be employed.

Materials and Apparatus

Reagents

- Crude HEAN
- Deionized water
- Ethanol (95% or absolute)
- Isopropanol
- Acetone
- Ethyl acetate
- Hexanes

Apparatus

- Erlenmeyer flasks
- Beakers
- Hot plate with magnetic stirring capabilities
- Magnetic stir bars
- Graduated cylinders
- Buchner funnel and flask
- Filter paper
- Vacuum source

- Spatulas
- Watch glasses
- Melting point apparatus
- Drying oven or vacuum desiccator

Protocol for Recrystallization of HEAN

Solvent System Selection

The choice of solvent is the most critical step in recrystallization. An ideal solvent should dissolve the solute completely at high temperatures and poorly at low temperatures. Given HEAN's structure, with two hydroxyl groups and an ammonium nitrate salt moiety, it is expected to be highly polar.

A preliminary small-scale solvent screening is recommended to identify the optimal solvent or solvent pair.

Table 1: Solvent Screening for HEAN Recrystallization

Solvent	Polarity	Expected Solubility of HEAN at Room Temperature	Expected Solubility of HEAN at Elevated Temperature
Water	High	High	Very High
Ethanol	High	Moderate to High	High
Isopropanol	Medium-High	Moderate	High
Acetone	Medium	Low to Moderate	Moderate
Ethyl Acetate	Low-Medium	Low	Low to Moderate

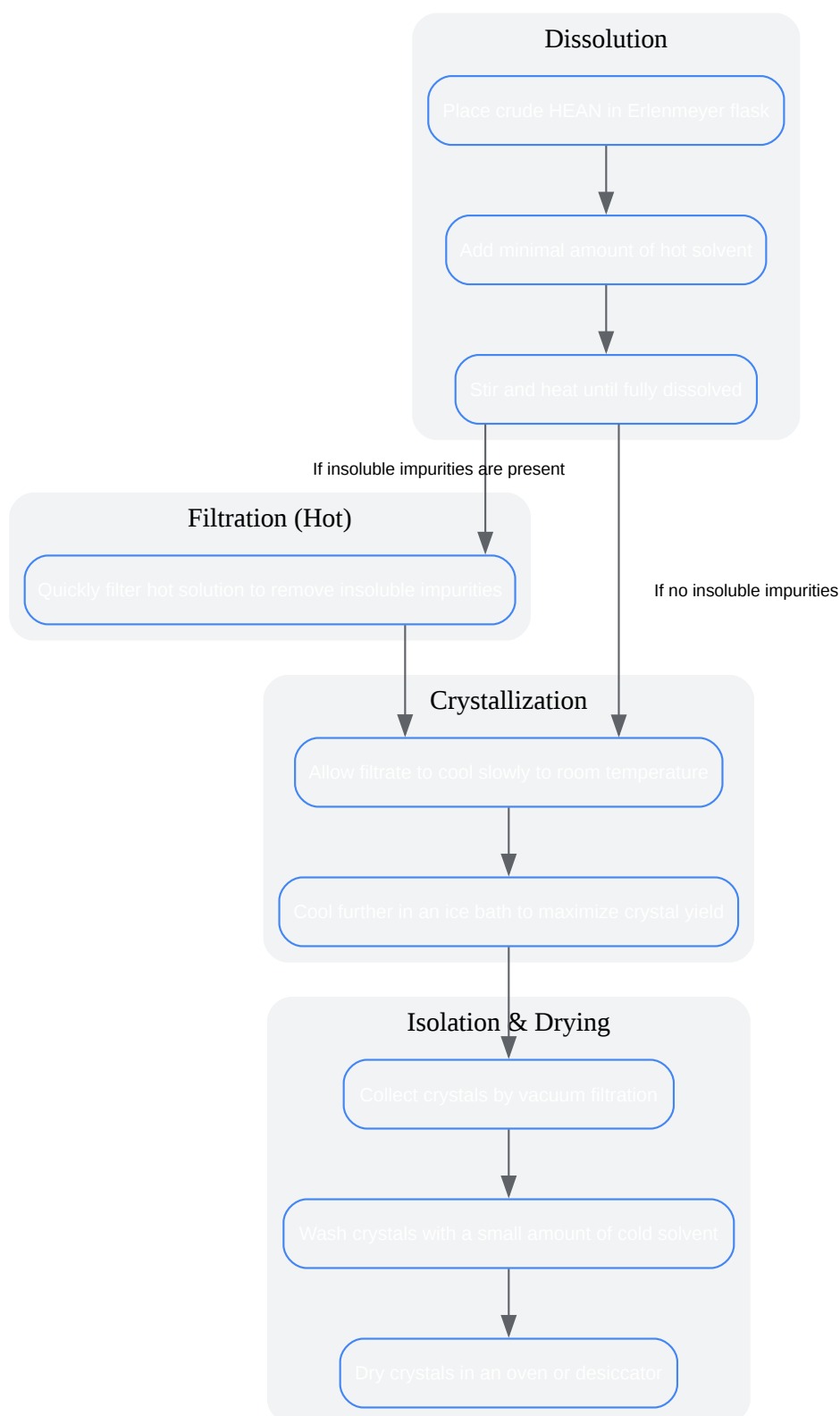
Procedure for Solvent Screening:

- Place approximately 50 mg of crude HEAN into several test tubes.

- Add 1 mL of a different solvent to each test tube at room temperature. Observe the solubility.
- If the compound does not dissolve at room temperature, gently heat the test tube while stirring. Observe if the compound dissolves.
- If the compound dissolves upon heating, allow the solution to cool to room temperature and then in an ice bath. Observe for crystal formation.
- The ideal single solvent will show low solubility at room temperature, high solubility at elevated temperatures, and significant crystal formation upon cooling.

If a suitable single solvent is not found, a mixed-solvent system should be investigated. This is likely for HEAN, which may be very soluble in highly polar solvents like water or ethanol. In this case, a "good" solvent (in which HEAN is highly soluble) is paired with a "poor" solvent or anti-solvent (in which HEAN is poorly soluble).

Recrystallization Workflow



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Caption: Workflow for the recrystallization of HEAN.

Detailed Step-by-Step Protocol

4.3.1. Single-Solvent Recrystallization (Recommended for a solvent like Isopropanol)

- **Dissolution:** Place the crude HEAN in an Erlenmeyer flask with a magnetic stir bar. Add a minimal amount of the selected solvent (e.g., isopropanol). Heat the flask on a hot plate with stirring. Gradually add more solvent until the HEAN just dissolves.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot filtration by passing the hot solution through a fluted filter paper in a pre-warmed funnel into a clean, pre-warmed Erlenmeyer flask.
- **Crystallization:** Remove the flask from the heat and cover it with a watch glass. Allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once at room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.
- **Isolation:** Collect the crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.
- **Drying:** Dry the purified crystals in a drying oven at a temperature well below the compound's melting point or in a vacuum desiccator.

4.3.2. Mixed-Solvent (Anti-Solvent) Recrystallization (Recommended for a solvent pair like Ethanol-Ethyl Acetate)

- **Dissolution:** Dissolve the crude HEAN in a minimal amount of the "good" solvent (e.g., hot ethanol).
- **Addition of Anti-Solvent:** While the solution is still hot, slowly add the "poor" solvent (e.g., ethyl acetate) dropwise until the solution becomes slightly cloudy (the cloud point).
- **Re-dissolution:** Add a few drops of the "good" solvent until the solution becomes clear again.
- **Crystallization:** Remove the flask from the heat and allow it to cool slowly to room temperature, followed by cooling in an ice bath.

- Isolation, Washing, and Drying: Follow steps 4-6 from the single-solvent protocol, using the mixed-solvent system (in the same ratio) for washing.

Assessment of Purity

- Visual Inspection: Purified HEAN should be a white, crystalline solid.
- Melting Point Determination: A sharp melting point range (typically 1-2 °C) is indicative of high purity. The melting point of the purified HEAN should be compared to a literature value if available.
- Spectroscopic Analysis: Techniques such as NMR (Nuclear Magnetic Resonance) and FTIR (Fourier-Transform Infrared Spectroscopy) can be used to confirm the chemical structure and identify any remaining impurities.

Safety Precautions

HEAN contains a nitrate group and should be handled with care. The safety precautions for ammonium nitrate are relevant here.[\[1\]](#)

- Oxidizing Agent: HEAN may intensify fire as it is an oxidizer. Keep it away from combustible materials.[\[1\]](#)[\[2\]](#)
- Thermal Stability: Avoid heating HEAN to high temperatures, as it may decompose and potentially lead to an explosion, especially if confined or contaminated.[\[1\]](#) Decomposition can produce toxic nitrogen oxides.[\[1\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[2\]](#)
- Handling: Avoid creating dust. Use in a well-ventilated area.[\[3\]](#) Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from heat and combustible materials.[\[3\]](#) Keep containers tightly closed.[\[3\]](#)

Troubleshooting

Problem	Possible Cause	Solution
No crystals form upon cooling	Too much solvent was used.	Evaporate some of the solvent and try to cool again. Scratch the inside of the flask with a glass rod to induce crystallization.
Oiling out (product separates as a liquid)	The boiling point of the solvent is higher than the melting point of the solute. The solute is too impure.	Re-heat the solution and add more solvent. Try a different solvent with a lower boiling point.
Low recovery of crystals	The compound is too soluble in the cold solvent. The initial sample was very impure.	Use a different solvent system. Ensure the solution is thoroughly cooled.

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Sources

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- To cite this document: BenchChem. [Application Note: Recrystallization and Purification of Bis(2-hydroxyethyl)ammonium Nitrate (HEAN)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8703875/docs#application-note-recrystallization-and-purification-of-bis-2-hydroxyethyl-ammonium-nitrate-hean>]

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